

2-Ethoxyethylamine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxyethylamine

Cat. No.: B085609

[Get Quote](#)

CAS Number: 110-76-9

This technical guide provides an in-depth overview of **2-Ethoxyethylamine**, a versatile primary amine with an ether linkage, widely utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, safety protocols, and handling procedures.

Chemical and Physical Properties

2-Ethoxyethylamine is a colorless to pale yellow liquid with a characteristic amine-like odor.^[1]
^[2] It is completely miscible with water and most organic solvents.

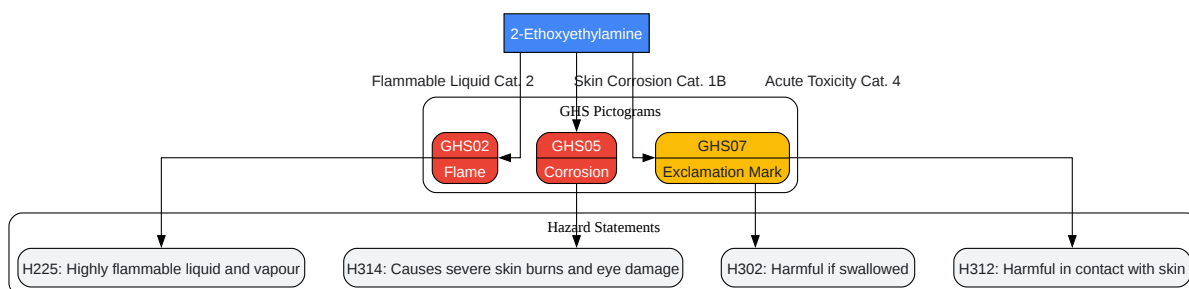
Property	Value	Reference
Molecular Formula	C4H11NO	[3]
Molecular Weight	89.14 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Amine-like	[2]
Boiling Point	105 - 108°C	[2][3]
Melting/Freezing Point	-50°C	[2]
Flash Point	17.7 - 20°C	[2][3][5]
Autoignition Temperature	265°C	[2][5]
Density	0.85 - 0.851 g/cm ³ at 20°C	[2][3]
Vapor Pressure	25 hPa at 20°C	[2]
Water Solubility	Completely miscible	[6]
logP (Octanol/Water Partition Coefficient)	1.5	[2]
Refractive Index	1.4080 to 1.4110	[6]
pH	11.9 (10% solution in water) at 20°C	[2]

Safety and Hazard Information

2-Ethoxyethylamine is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.[2] It is also harmful if swallowed or in contact with skin.[2][5]

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.



[Click to download full resolution via product page](#)

Caption: GHS Hazard Classification for **2-Ethoxyethylamine**.

Precautionary Statements

A comprehensive list of precautionary statements for handling **2-Ethoxyethylamine** is provided below.

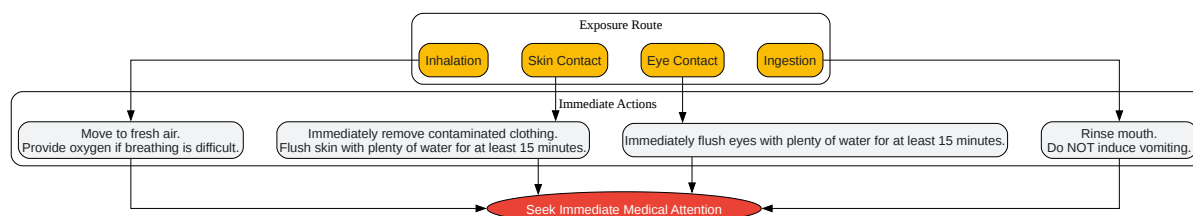
Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.
P403+P235	Store in a well-ventilated place. Keep cool.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical and toxicological properties of **2-Ethoxyethylamine** are not publicly available in the referenced safety data sheets. These tests are typically conducted according to internationally recognized standards, such as those established by the OECD (Organisation for Economic Co-operation and Development) or ISO (International Organization for Standardization). The provided data represents the results of these standardized tests.

First Aid Measures

Immediate medical attention is required in case of exposure. The following workflow outlines the initial steps for first aid.



[Click to download full resolution via product page](#)

Caption: First Aid Workflow for **2-Ethoxyethylamine** Exposure.

In case of inhalation, the victim should be moved to fresh air.^{[4][5]} If breathing is difficult, oxygen should be administered.^[5] For skin contact, contaminated clothing must be removed immediately, and the affected area should be washed with plenty of water for at least 15 minutes.^{[4][5]} If the chemical enters the eyes, they should be flushed with plenty of water for at least 15 minutes.^[5] If ingested, the victim should be given copious amounts of milk or water, and vomiting should not be induced.^{[4][5]} In all cases of exposure, immediate medical advice should be sought.^{[4][5]}

Handling and Storage

Handling

Use spark-proof tools and explosion-proof equipment.^[5] Avoid breathing vapor, mist, or gas, and prevent contact with eyes, skin, and clothing.^[5] Handling should be performed in a chemical fume hood.^[5] Personal protective equipment, including chemical splash goggles and appropriate gloves and clothing, is mandatory.^[5]

Storage

Store in a cool, dry, and well-ventilated area away from sources of ignition.[4][5] Containers should be kept tightly closed.[5] It is recommended to store under an inert gas as the substance can be air-sensitive. Avoid contact with copper and its alloys.[4]

Accidental Release Measures

In the event of a spill, all sources of ignition should be removed.[5] The spill should be absorbed with an inert material such as vermiculite, sand, or earth and placed in a suitable container for disposal.[5] Spark-proof tools must be used during cleanup.[5] It is crucial to prevent the chemical from entering the environment.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 110-76-9: 2-Ethoxyethylamine | CymitQuimica [cymitquimica.com]
- 2. alkylamines.com [alkylamines.com]
- 3. chembk.com [chembk.com]
- 4. 2-ETHOXY ETHYLAMINE (EOEA) - Alkyl Amines Chemicals Limited [alkylamines.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 2-Ethoxyethylamine CAS#: 110-76-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [2-Ethoxyethylamine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085609#2-ethoxyethylamine-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com